

Solubility Profile of Ceftriaxone Sodium Salt: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceftriaxone sodium salt

Cat. No.: B15125923

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **ceftriaxone sodium salt** in various solvents. The information presented herein is critical for researchers and professionals involved in the formulation, development, and analytical characterization of this widely used third-generation cephalosporin antibiotic.

Core Solubility Data

The solubility of **ceftriaxone sodium salt** is highly dependent on the solvent system and the specific form of the salt, with the hemiheptahydrate being a common form. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

| Solvent System | Temperature (°C) | Solubility | Citation |
|---|------------------|------------------------|-----------|
| Water | 25 | 100 mg/mL | [1] |
| Water | Not Specified | Freely soluble | [2][3][4] |
| Water | 22 | 470,000 mg/L | [5] |
| Phosphate Buffered Saline (PBS), pH 7.2 | Not Specified | Approximately 10 mg/mL | |
| Dimethyl Sulfoxide (DMSO) | 25 | 100 mg/mL | [6] |
| Methanol | 22 | 32,000 mg/L | [2][4] |
| Methanol | Not Specified | Sparingly soluble | |
| Ethanol | Not Specified | Very slightly soluble | [2][4] |
| Acetone | 22 | 200 mg/L | |

Qualitative Solubility Data

| Solvent | Solubility Description | Citation |
|-------------------------|------------------------|----------|
| Dimethylformamide (DMF) | Sparingly soluble | [5] |
| Acetonitrile | Practically insoluble | [3] |

Experimental Protocols for Solubility Determination

The determination of equilibrium solubility is a fundamental aspect of pre-formulation studies. The "gold standard" method for this is the saturation shake-flask method. A detailed protocol based on established methodologies is provided below.

Equilibrium Solubility Determination via Saturation Shake-Flask Method

This protocol outlines the steps to determine the equilibrium solubility of **ceftriaxone sodium salt** in a given solvent.

1. Materials and Equipment:

- **Ceftriaxone Sodium Salt** (analytical grade)
- Solvent of interest (e.g., ultrapure water, ethanol, DMSO)
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and UV detector, or a UV-Vis spectrophotometer.
- pH meter (for aqueous solutions)

2. Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **ceftriaxone sodium salt** to a series of vials containing a known volume of the solvent. The excess solid is crucial to ensure that equilibrium is reached with an undissolved solid phase present.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker set to a specific temperature (e.g., 25 °C or 37 °C).

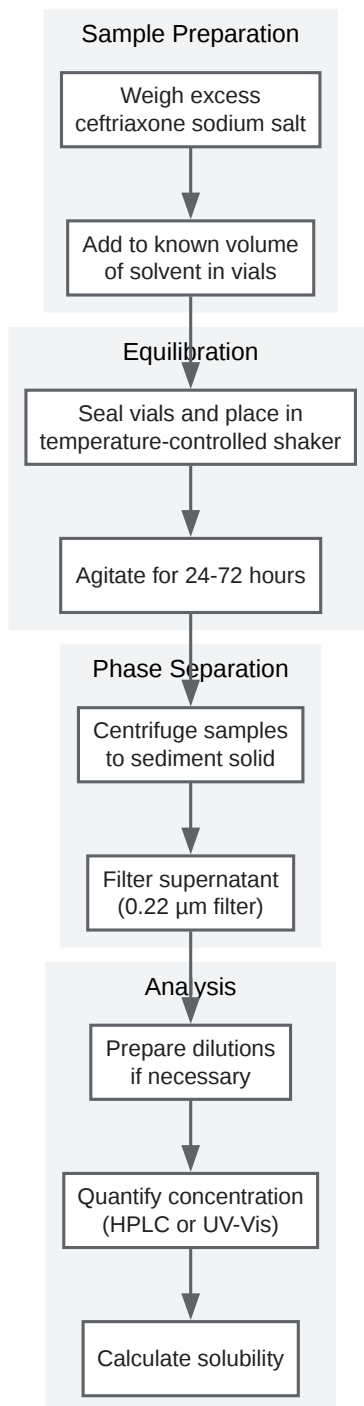
- Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the dissolved solute remains constant.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to sediment.
 - To ensure complete separation of the solid and liquid phases, centrifuge the samples at a high speed (e.g., 10,000 rpm for 15 minutes).
- Sampling and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean, pre-weighed vial to remove any remaining solid particles.
 - Accurately weigh the filtered solution.
 - If necessary, dilute the saturated solution with the appropriate solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of ceftriaxone in the diluted or undiluted sample using a validated HPLC or UV-Vis spectrophotometric method.
 - Prepare a calibration curve using standard solutions of **ceftriaxone sodium salt** of known concentrations.
- Data Analysis:
 - Calculate the solubility of **ceftriaxone sodium salt** in the solvent, typically expressed in mg/mL or mol/L.

- For aqueous solutions, measure the pH of the saturated solution.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for determining the solubility of **ceftriaxone sodium salt**.

Workflow for Ceftriaxone Sodium Salt Solubility Determination

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References

- 1. selleckchem.com [selleckchem.com]
- 2. scribd.com [scribd.com]
- 3. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 4. rjptonline.org [rjptonline.org]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. selleckchem.com [selleckchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com